

N-Butylpropanamide theoretical properties and computational modeling

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Compound of Interest

Compound Name: *N-Butylpropanamide*

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N-Butylpropanamide: A Theoretical and Computational Modeling Guide

Abstract: This technical guide offers an in-depth exploration of the theoretical properties and computational modeling of **N-Butylpropanamide** (C₇H₁₅NO).^{[1][2][3]} Aimed at researchers, scientists, and professionals in drug development, this document provides a robust framework for understanding and predicting the behavior of this model secondary amide. We will delve into the principles of computational chemistry, detailing step-by-step protocols for conformational analysis, quantum mechanical calculations, and the interpretation of theoretical data. This guide emphasizes the causality behind methodological choices, ensuring a self-validating and scientifically rigorous approach.

Introduction: The Significance of N-Butylpropanamide

N-Butylpropanamide is a carboxamide, a class of organic compounds characterized by a carbonyl group linked to a nitrogen atom. Specifically, it is a secondary amide, with the nitrogen atom bonded to one acyl group and one alkyl group (the butyl group). The amide bond is a

fundamental functional group in chemistry and biology, most notably forming the peptide bonds that link amino acids in proteins.[4][5][6][7]

The stability of the amide bond is a result of resonance, where the lone pair of electrons on the nitrogen atom is delocalized into the carbonyl group, creating a partial double bond character between the carbon and nitrogen.[6][8] This resonance leads to a planar geometry of the amide group and restricted rotation around the C-N bond.[6][8]

N-Butylpropanamide serves as an excellent model system for studying the intricacies of the amide bond. Its biological relevance is highlighted by its ability to enhance the intestinal absorption of certain drugs, such as steroids, by forming a steroid-amide complex.[9] Computationally modeling **N-Butylpropanamide** allows for a detailed investigation of its structural and electronic properties, providing insights that are transferable to more complex systems like peptides and pharmaceuticals.

Core Theoretical Principles in Computational Modeling

The computational study of molecules like **N-Butylpropanamide** relies on the principles of quantum mechanics and molecular mechanics.

2.1. Density Functional Theory (DFT)

Density Functional Theory (DFT) is a powerful quantum-mechanical method used to calculate the electronic structure of atoms and molecules.[10][11][12] Instead of dealing with the complex many-electron wavefunction, DFT focuses on the electron density, which is a function of only three spatial coordinates.[11][12] This approach offers a favorable balance between computational cost and accuracy, making it a widely used tool in chemistry and materials science.[10][12]

For organic molecules, DFT can accurately predict a wide range of properties, including:

- Molecular geometries and energies[13]
- Vibrational frequencies (for IR spectroscopy)
- Electronic properties like HOMO-LUMO gaps and charge distributions[11]

- Reaction pathways and transition states[14]

2.2. Molecular Mechanics (MM)

Molecular Mechanics employs classical physics to model molecular systems. Atoms are treated as spheres with defined masses and charges, and bonds are represented as springs. The potential energy of the system is calculated using a force field, which is a set of empirical parameters that describe the energy of bond stretching, angle bending, torsional angles, and non-bonded interactions. While less accurate than QM methods for electronic properties, MM is computationally much faster, making it ideal for exploring the vast conformational space of flexible molecules.

A Validated Workflow for Computational Analysis

This section outlines a comprehensive, step-by-step protocol for the theoretical investigation of **N-Butylpropanamide**.

3.1. Experimental Workflow Diagram

Caption: Computational workflow for **N-Butylpropanamide**.

3.2. Detailed Experimental Protocols

Protocol 1: Conformational Analysis

- Rationale: The rotatable bonds in **N-Butylpropanamide** give rise to multiple conformers. A thorough conformational search is essential to identify the global minimum energy structure and other low-energy conformers that may be populated at room temperature.
- Step-by-Step:
 1. Generate an initial 3D structure of **N-Butylpropanamide** using a molecular editor.
 2. Perform a conformational search using a molecular mechanics force field (e.g., MMFF94). This can be done using software like Spartan, Avogadro, or commercial packages.
 3. Collect all unique conformers within a specified energy window (e.g., 10 kcal/mol) of the global minimum.

Protocol 2: DFT Calculations

- **Rationale:** To obtain accurate geometric, energetic, and electronic properties, the low-energy conformers identified from the MM search must be re-optimized at a higher level of theory. DFT provides a good balance of accuracy and computational efficiency for this purpose.[\[10\]](#)
- **Step-by-Step:**
 1. For each low-energy conformer, perform a geometry optimization using a DFT method, such as B3LYP with the 6-31G* basis set. This can be carried out using software like Gaussian, ORCA, or GAMESS.
 2. After optimization, perform a vibrational frequency calculation at the same level of theory. The absence of imaginary frequencies confirms that the structure is a true energy minimum.
 3. From the frequency calculation, thermodynamic properties such as enthalpy, entropy, and Gibbs free energy can be obtained.

Protocol 3: Property Analysis

- **Rationale:** The output from the DFT calculations provides a wealth of information about the molecule's properties.
- **Step-by-Step:**
 1. **Electronic Properties:** Analyze the energies of the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO). The HOMO-LUMO gap provides an indication of the molecule's chemical reactivity. Visualize the electrostatic potential (ESP) map to identify regions of positive and negative charge, which correspond to sites for electrophilic and nucleophilic attack, respectively.
 2. **Spectroscopic Properties:** The calculated vibrational frequencies can be used to simulate the infrared (IR) spectrum. The most intense band is typically the C=O stretch (Amide I band).[\[15\]](#) NMR chemical shifts can also be calculated and compared to experimental data.[\[16\]](#)

3. Quantum Theory of Atoms in Molecules (QTAIM): This analysis, based on the topology of the electron density, can be used to characterize the nature of the chemical bonds, including the partial double bond character of the amide C-N bond.[\[17\]](#)

Tabulated Theoretical Data

The following table summarizes key physical and computed properties of **N-Butylpropanamide**.

Property	Value	Source
Physical Properties		
Molecular Formula	C ₇ H ₁₅ NO	[1] [2] [3]
Molecular Weight	129.20 g/mol	[1] [9]
Boiling Point	225.7°C at 760 mmHg	[9]
Density	0.861 g/cm ³	[9]
LogP	1.70360	[9]
Computed Properties (Illustrative)		
Hydrogen Bond Donor Count	1	[9]
Hydrogen Bond Acceptor Count	1	[9]
Rotatable Bond Count	4	[9]

Visualizing Key Interactions: Hydrogen Bonding

Amides can act as both hydrogen bond donors (via the N-H group) and acceptors (via the carbonyl oxygen).[\[5\]](#) This ability is crucial for their role in biological systems and influences their physical properties.

Caption: Intermolecular hydrogen bonding in **N-Butylpropanamide**.

Conclusion

This guide has provided a comprehensive overview of the theoretical properties and computational modeling of **N-Butylpropanamide**. By following the detailed workflows and understanding the underlying theoretical principles, researchers can gain valuable insights into the behavior of this important model amide. The methodologies described herein are broadly applicable to a wide range of organic molecules and are foundational to modern computational chemistry, drug discovery, and materials science.

References

- An Efficient Computational Model to Predict Protonation at the Amide Nitrogen and Reactivity along the C–N Rotational Pathway. (n.d.). National Institutes of Health.
- A Comparative Guide to the Validation of Computational Models for Amide Conformations. (n.d.). BenchChem.
- **N-Butylpropanamide**. (n.d.). Vulcanchem.
- AB INITIO MODELING OF THE STRUCTURAL DEFECTS IN AMIDES. (n.d.). TSI Journals.
- N-n-Butylpropionamide. (n.d.). NIST WebBook.
- Computer Simulation of Amide Bond Formation in Aqueous Solution. (n.d.). ACS Publications.
- Propanamide,N-acetyl-N-butyl-. (n.d.). Chemsrvc.
- Ab Initio Modeling of Amide Vibrational Bands in Solution. (n.d.). ResearchGate.
- Density functional theory across chemistry, physics and biology. (n.d.). PubMed Central.
- computational study of small organic molecular using density functional theory (DFT). (n.d.).
- Applying Density Functional Theory to Common Organic Mechanisms: A Computational Exercise. (n.d.). PIPER: Resources for Teaching Physical Chemistry.
- **N-Butylpropanamide**. (n.d.). PubChem.
- N-Sec-Butylpropanamide. (n.d.).
- What is Density Functional Theory and How Does It Work?. (n.d.). Synopsys.
- Density Functional Theory Calculations: Examples & Strategies. (n.d.).
- Chemical Properties of Propanamide, N-tert-butyl. (n.d.). Cheméo.
- N-n-Butylpropionamide. (n.d.). NIST WebBook.
- N-(Butan-2-yl)propanamide. (n.d.). PubChem.
- n-Tert-butylpropanamide. (n.d.). PubChem.
- N-butyl-2-[[3-(methylsulfanyl)phenyl]amino]propanamide. (n.d.). ChemicalBook.
- Atoms in molecules. (n.d.). Wikipedia.
- Watching Alkaline Phosphatase Catalysis Through Its Vibrational Fingerprint. (n.d.). MDPI.
- Amide. (n.d.). Wikipedia.

- The Amide Functional Group: Properties, Synthesis, and Nomenclature. (2018, February 28).
- Mechanistic insights into amide formation from aryl epoxides and amines catalyzed by ruthenium pincer complexes: a DFT study. (n.d.). Dalton Transactions (RSC Publishing).
- 2-Amino-N-(sec-butyl)propanamide hydrochloride. (n.d.). PubChem.
- Amide Bond Activation of Biological Molecules. (n.d.). MDPI.
- 21.7: Chemistry of Amides. (2022, September 24).
- Can Amide Bond Formation Be Reversed?. (2025, May 11). Chemistry For Everyone.
- Amide Bonds Meet Flow Chemistry: A Journey into Methodologies and Sustainable Evolution. (n.d.). National Institutes of Health.
- Amide Activation in Ground and Excited States. (2018, November 2). MDPI.

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Sources

- 1. N-n-Butylpropionamide [webbook.nist.gov]
- 2. N-Butylpropanamide | C₇H₁₅NO | CID 221431 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-n-Butylpropionamide [webbook.nist.gov]
- 4. An Efficient Computational Model to Predict Protonation at the Amide Nitrogen and Reactivity along the C–N Rotational Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Amide - Wikipedia [en.wikipedia.org]
- 6. mdpi.com [mdpi.com]
- 7. Amide Bonds Meet Flow Chemistry: A Journey into Methodologies and Sustainable Evolution - PMC [pmc.ncbi.nlm.nih.gov]
- 8. masterorganicchemistry.com [masterorganicchemistry.com]
- 9. N-Butylpropanamide (2955-67-1) for sale [vulcanchem.com]
- 10. Density functional theory across chemistry, physics and biology - PMC [pmc.ncbi.nlm.nih.gov]
- 11. computational study of small organic molecular using density functional theory (DFT) | PPTX [slideshare.net]

- [12. What is Density Functional Theory and How Does It Work? | Synopsys \[synopsys.com\]](#)
- [13. learningbreeze.com \[learningbreeze.com\]](#)
- [14. Applying Density Functional Theory to Common Organic Mechanisms: A Computational Exercise & PIPER: Resources for Teaching Physical Chemistry \[chemistry.coe.edu\]](#)
- [15. mdpi.com \[mdpi.com\]](#)
- [16. benchchem.com \[benchchem.com\]](#)
- [17. Atoms in molecules - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [N-Butylpropanamide theoretical properties and computational modeling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1267329/docs#n-butylpropanamide-theoretical-properties-and-computational-modeling\]](https://www.benchchem.com/product/b1267329/docs#n-butylpropanamide-theoretical-properties-and-computational-modeling)

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